

physicochemical properties of 5-Aminonaphthalene-1,4-dione

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Compound of Interest

Compound Name: 5-Aminonaphthalene-1,4-dione

Cat. No.: B1595311

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An In-Depth Technical Guide to the Physicochemical Properties of **5-Aminonaphthalene-1,4-dione**

Abstract

5-Aminonaphthalene-1,4-dione is a member of the naphthoquinone class of compounds, a structural motif of significant interest in medicinal chemistry and materials science. Naphthoquinones are widely distributed in nature and form the core scaffold of numerous compounds with potent biological activities, including anticancer, antimicrobial, and anti-inflammatory properties[1][2]. The strategic placement of an amino group on the naphthalene ring system profoundly influences the molecule's electronic properties, reactivity, and intermolecular interactions. A thorough understanding of its physicochemical properties is therefore a critical prerequisite for its rational application in drug design, synthesis, and materials development. This guide provides a detailed examination of the core physicochemical characteristics of **5-Aminonaphthalene-1,4-dione**, offering field-proven experimental methodologies and contextual insights for researchers, scientists, and drug development professionals.

Chemical Identity and Molecular Structure

The foundational step in characterizing any chemical entity is to establish its unambiguous identity. **5-Aminonaphthalene-1,4-dione** is systematically identified by its CAS Registry Number, molecular formula, and structure. These identifiers ensure consistency and accuracy in research and documentation.

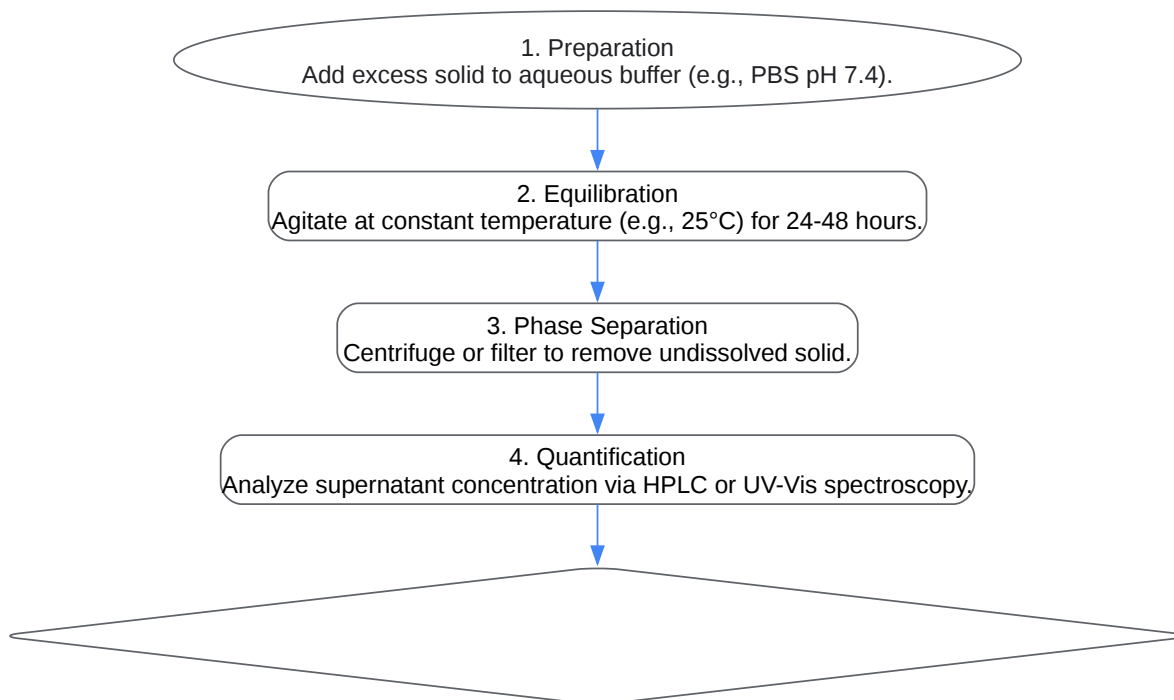


Figure 2: Shake-Flask Solubility Workflow

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- 2. Synthesis, Characterization and In-vitro Evaluation of Novel Naphthoquinone Derivatives and Related Imines: Identification of New Anticancer Leads - PMC [pmc.ncbi.nlm.nih.gov]
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